

Application Notes and Protocols: Catalytic Hydrogenation of Methyl 4-Nitrobutanoate

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Compound of Interest

Compound Name: Methyl 4-nitrobutanoate

Cat. No.: B135756

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Abstract

This document provides detailed application notes and experimental protocols for the catalytic hydrogenation of **methyl 4-nitrobutanoate** to synthesize methyl 4-aminobutanoate, a valuable intermediate in pharmaceutical and chemical synthesis. The protocols described herein focus on the use of common heterogeneous catalysts, Palladium on carbon (Pd/C) and Raney® Nickel, highlighting reaction conditions, safety precautions, and analytical monitoring. Quantitative data from representative studies on similar substrates are summarized to provide a comparative overview of expected outcomes.

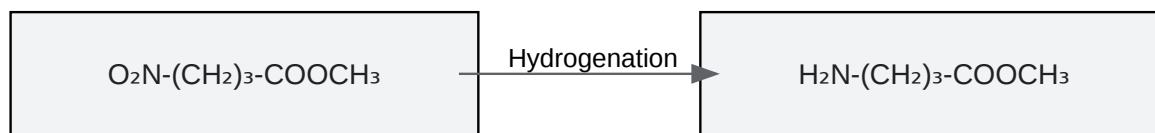
Introduction

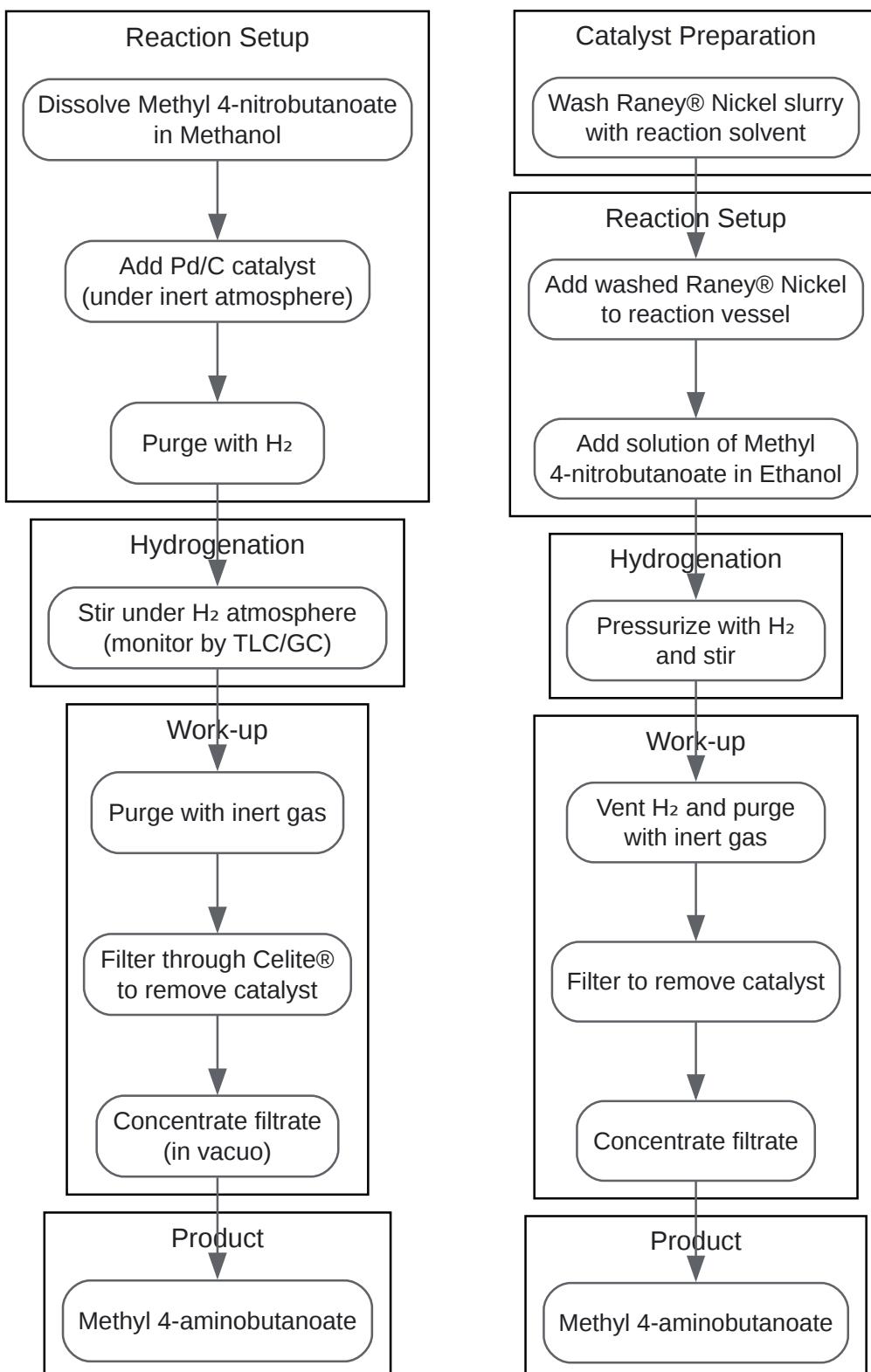
The reduction of nitro compounds is a fundamental transformation in organic synthesis, providing a reliable route to primary amines. Catalytic hydrogenation stands out as a preferred method due to its high efficiency, clean reaction profile, and the relative ease of product isolation. Methyl 4-aminobutanoate, the target compound of this process, is a derivative of gamma-aminobutyric acid (GABA) and serves as a key building block in the synthesis of various biologically active molecules.

The general reaction involves the reduction of the nitro group in **methyl 4-nitrobutanoate** to an amine using a heterogeneous catalyst and a hydrogen source, typically hydrogen gas.

General Reaction Scheme:

Catalyst (Pd/C or Raney Ni)
H₂ (gas)



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